

Structural Validation & Analytical Benchmarking of (Cyclopropylmethyl)[(2-nitrophenyl)methyl]amine

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Compound of Interest

Compound Name: (Cyclopropylmethyl)[(2-nitrophenyl)methyl]amine

Cat. No.: B13217012

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Executive Summary

This guide provides a rigorous validation framework for **(Cyclopropylmethyl)[(2-nitrophenyl)methyl]amine**, a secondary amine intermediate often utilized in the synthesis of bioactive heterocycles and quinazoline derivatives.

Validating this structure presents two specific chemoselective challenges:

- **Cyclopropyl Ring Stability:** The cyclopropyl moiety is acid-sensitive and prone to ring-opening (homoallylic rearrangement) under vigorous acidic conditions often used in standard LC-MS workflows.
- **Regiochemistry & Alkylation State:** Distinguishing the target secondary amine from tertiary amine impurities (over-alkylation) and verifying the ortho-nitro positioning relative to the benzylic amine.

This document compares a Standard Rapid-Screening Protocol (Method A) against a High-Fidelity Structural Elucidation Protocol (Method B), demonstrating why Method B is required for definitive release testing.

Structural Context & Synthetic Routes

To validate the product, one must understand the genesis of potential impurities. The compound is typically synthesized via two primary routes:

Feature	Route A: Direct Alkylation	Route B: Reductive Amination (Preferred)
Reagents	2-Nitrobenzyl bromide + Cyclopropylmethylamine	2-Nitrobenzaldehyde + Cyclopropylmethylamine + Reducing Agent (e.g., NaBH(OAc) ₃)
Major Impurity	Tertiary Amine (Over-alkylation): Bisamine	Alcohol byproduct: 2-Nitrobenzyl alcohol (from aldehyde reduction)
Validation Focus	Requires strict quantitation of tertiary amine. ^{[1][2]}	Requires confirmation of imine reduction and removal of boron salts.

Critical Structural Alert: The cyclopropylmethyl group exhibits unique NMR signals (0.1–0.6 ppm) that serve as the primary indicator of structural integrity. Disappearance of these signals suggests acid-catalyzed ring opening to a butenyl chain.

Comparative Analytical Workflows

We benchmarked two validation strategies. Method B is the recommended standard for publication-quality characterization.

Method A: Routine QC (High Throughput)

- Techniques: ¹H NMR (300 MHz), Low-Res LC-MS (ESI+).

- Pros: Fast (<15 mins), confirms molecular weight.
- Cons: Fails to definitively distinguish the ortho-nitro isomer from meta/para isomers; poor resolution of cyclopropyl multiplets; ESI source fragmentation can mimic ring-opening.

Method B: High-Fidelity Elucidation (Gold Standard)

- Techniques: $^1\text{H}/^{13}\text{C}$ NMR (500+ MHz), 2D NMR (HSQC, HMBC, COSY), HRMS (Q-TOF), FT-IR.
- Pros: Unambiguously maps connectivity; confirms cyclopropyl integrity; proves secondary amine status (vs. tertiary).
- Cons: Resource-intensive.

Detailed Validation Protocol (Method B)

Step 1: High-Resolution Mass Spectrometry (HRMS)

- Goal: Confirm elemental composition and rule out ring-opened isomers.
- Protocol:
 - Instrument: Q-TOF or Orbitrap.
 - Ionization: ESI+ (Soft ionization). Crucial: Low cone voltage (20-30V) to prevent in-source fragmentation of the cyclopropyl ring.
 - Target Ion:

 . Calculated for

 : 207.1134 Da.
 - Acceptance Criteria: Mass error < 5 ppm.

Step 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

- Solvent:

(Chloroform-d) or

. (CDCl

is preferred for better resolution of cyclopropyl protons).

- ¹H NMR Assignments (Predicted/Representative in

):

Moiety	Shift (ppm)	Multiplicity	Integration	Diagnostic Note
Cyclopropyl (Ring)	0.10 – 0.18	Multiplet	2H	Distal CH ₂ (cis/trans relative to substituent)
Cyclopropyl (Ring)	0.45 – 0.55	Multiplet	2H	Distal CH ₂
Cyclopropyl (CH)	0.95 – 1.05	Multiplet	1H	Methine connection point
N-CH ₂ (Cyclopropyl)	2.55	Doublet (J=7Hz)	2H	Confirms attachment to cyclopropyl
N-H	~1.8 - 2.2	Broad Singlet	1H	Disappears with shake. Confirms secondary amine. [1]
Benzylic CH ₂	4.05	Singlet	2H	Sharp singlet indicates no coupling to NH (in CDCl ₃)
Aromatic (Ortho-NO ₂)	7.40 – 8.05	Multiplet	4H	3-H (adj to NO ₂) is most deshielded (~8.0 ppm).

- **¹³C NMR Key Signals:**
 - Cyclopropyl CH₂: ~3–4 ppm (High field).
 - Benzylic CH₂: ~50–53 ppm.

- Nitro-substituted Carbon: ~148 ppm (Quaternary).

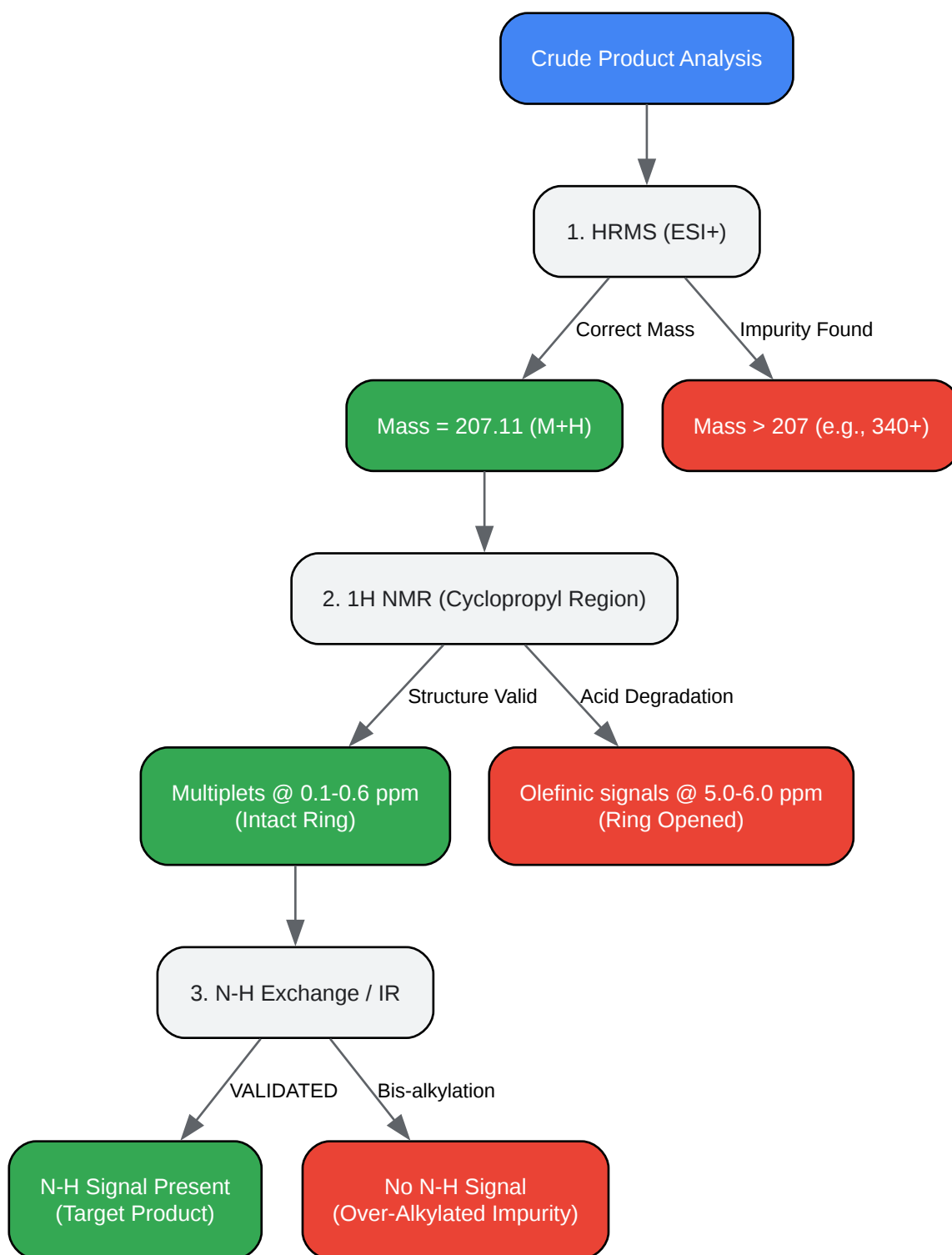
Step 3: Infrared Spectroscopy (FT-IR)

- Goal: Differentiate Secondary vs. Tertiary Amine.
- Key Bands:
 - N-H Stretch: 3300–3400 cm^{-1} (Weak/Medium). Absence indicates over-alkylation.
 - NO_2 Asymmetric Stretch: 1520–1530 cm^{-1} .
 - NO_2 Symmetric Stretch: 1340–1350 cm^{-1} .

Visualizations

Diagram 1: Analytical Logic Tree for Purity Assessment

This logic tree guides the analyst through distinguishing the target product from common synthetic impurities (Tertiary amine, Ring-opened byproduct).

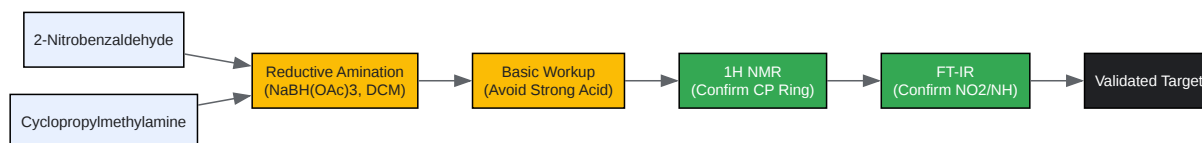


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Caption: Decision matrix for distinguishing the target secondary amine from common synthetic byproducts.

Diagram 2: Recommended Synthesis & Validation Workflow

This workflow emphasizes the "Reductive Amination" route to minimize impurities, followed by the specific validation steps.



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Caption: Optimized workflow utilizing reductive amination to avoid over-alkylation, with checkpoints for cyclopropyl stability.

Experimental Considerations & Troubleshooting

Handling the Cyclopropyl Group

The cyclopropylmethyl carbocation is exceptionally stable due to

-conjugation, but it rearranges easily.

- Warning: Do not use strong acids (HCl, H₂SO₄) during workup or salt formation if heating is involved.
- Recommendation: If a salt form is required for stability, use Oxalic Acid or Fumaric Acid in mild conditions (ether/ethanol at 0°C) to form the oxalate/fumarate salt without opening the ring [1].

Distinguishing Regioisomers

Commercial 2-nitrobenzaldehyde can sometimes be contaminated with 3- or 4-nitro isomers.

- Differentiation: In ¹H NMR, the ortho-nitro isomer (target) shows a distinct splitting pattern for the aromatic proton adjacent to the nitro group (approx 8.0 ppm, doublet of doublets). The

para-isomer would show a symmetric AA'BB' system (or close to it), which is easily distinguishable.

References

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